

A Head-to-Head Comparison of Fmoc-N-PEG36-acid from Various Suppliers

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Compound of Interest

Compound Name: *Fmoc-N-PEG36-acid*

Cat. No.: *B8006581*

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For researchers, scientists, and professionals in drug development, the quality and consistency of reagents are paramount. Fmoc-N-amido-PEG36-acid, a key bifunctional linker in peptide synthesis, antibody-drug conjugation, and PROTAC development, is offered by several suppliers. This guide provides an objective, data-driven comparison of this product from prominent suppliers to aid in the selection of the most suitable material for your research needs.

Key Quality Attributes: A Comparative Overview

The quality of Fmoc-N-amido-PEG36-acid can be assessed based on several critical parameters: purity, identity, water content, and solubility. The following table summarizes the available information for this product from various suppliers. It is important to note that while some suppliers provide batch-specific Certificate of Analysis (CoA), others offer general product specifications.

Parameter	MedchemExpress (HY-140464)	BroadPharm (BP-22037)	Vector Labs (QBD-10903)	Precise PEG (AG-2418)	CD Bioparticles
Purity (by HPLC/LCMS)	98.05% (LCMS) ^[1]	>98% ^[2]	>98%	>96% ^[3]	>95%
Identity Confirmation	¹ H NMR, LCMS: Consistent with structure ^[1]	NMR available ^[2]	-	-	-
Appearance	White to off-white (Solid) ^[1]	-	-	-	-
Molecular Weight	1897.22 ^[1]	1897.3 ^[2]	1897.22	1897.25 ^[3]	~1897
CAS Number	2649489-46-1 ^[1]	2649489-46-1 ^[2]	756526-01-9 ^[4]	2649489-46-1 ^[3]	-
Water Content	Not specified	Not specified	Not specified	Not specified	Not specified
Solubility	Not specified	Not specified	Acetonitrile, DMAC, DMSO, or water ^[4]	Not specified	Not specified
Storage	Powder: -20°C (3 years); In solvent: -80°C (6 months) ^[5]	-20°C ^[2]	-20°C ^[4]	-20°C	-20°C

Note on CAS Numbers: The different CAS numbers (2649489-46-1 and 756526-01-9) may be due to different salt forms or reflect internal registry differences among suppliers for what is structurally the same molecule. Researchers should confirm the specific structure with the supplier.

Experimental Protocols for Quality Assessment

To ensure the quality and performance of Fmoc-N-amido-PEG36-acid in your experiments, a series of analytical tests can be performed. Below are detailed methodologies for key quality control experiments.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the percentage purity of Fmoc-N-amido-PEG36-acid.

Methodology:

- **Instrumentation:** A standard HPLC system with a UV detector.
- **Column:** C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- **Mobile Phase A:** 0.1% Trifluoroacetic acid (TFA) in Water.
- **Mobile Phase B:** 0.1% Trifluoroacetic acid (TFA) in Acetonitrile.
- **Gradient:** A linear gradient from 5% to 95% Mobile Phase B over 20 minutes.
- **Flow Rate:** 1.0 mL/min.
- **Detection:** UV absorbance at 265 nm (for the Fmoc group).
- **Sample Preparation:** Dissolve a known concentration of the product (e.g., 1 mg/mL) in a suitable solvent such as acetonitrile or a mixture of water and acetonitrile.
- **Analysis:** Inject the sample and integrate the peak areas. Purity is calculated as the area of the main peak divided by the total area of all peaks, expressed as a percentage.

Identity Confirmation by ^1H NMR and Mass Spectrometry (MS)

Objective: To confirm the chemical structure and molecular weight of Fmoc-N-amido-PEG36-acid.

Methodology:

- ^1H NMR Spectroscopy:
 - Solvent: Deuterated chloroform (CDCl_3) or Deuterated dimethyl sulfoxide (DMSO-d_6).
 - Instrumentation: A 400 MHz or higher NMR spectrometer.
 - Analysis: The resulting spectrum should show characteristic peaks corresponding to the protons of the Fmoc group, the PEG chain, and the terminal acid moiety. The integration of these peaks should be consistent with the number of protons in the structure.
- Mass Spectrometry (LCMS):
 - Instrumentation: A liquid chromatograph coupled to a mass spectrometer (e.g., ESI-MS).
 - Analysis: The mass spectrum should show a prominent ion corresponding to the molecular weight of the compound (approximately 1897.2 g/mol)[\[1\]](#)[\[2\]](#), typically as the $[\text{M}+\text{H}]^+$ or $[\text{M}+\text{Na}]^+$ adduct.

Water Content Determination by Karl Fischer Titration

Objective: To quantify the amount of water present in the solid material.

Methodology:

- Instrumentation: A coulometric or volumetric Karl Fischer titrator.
- Reagent: Karl Fischer reagent (e.g., HydralanTM-Composite 5).
- Sample Preparation: Accurately weigh a sample of the Fmoc-N-amido-PEG36-acid and introduce it into the titration vessel containing a suitable solvent (e.g., anhydrous methanol).

- Titration: The sample is titrated with the Karl Fischer reagent until the endpoint is reached. The water content is then calculated based on the amount of reagent consumed.

Solubility Assessment

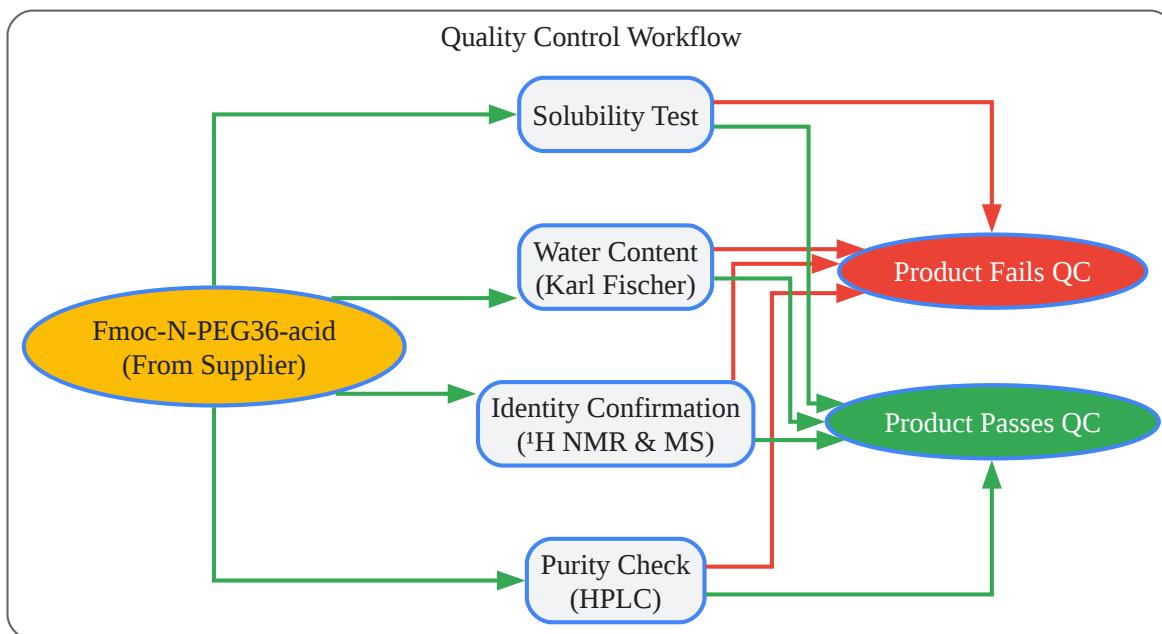
Objective: To determine the solubility of Fmoc-N-amido-PEG36-acid in various solvents.

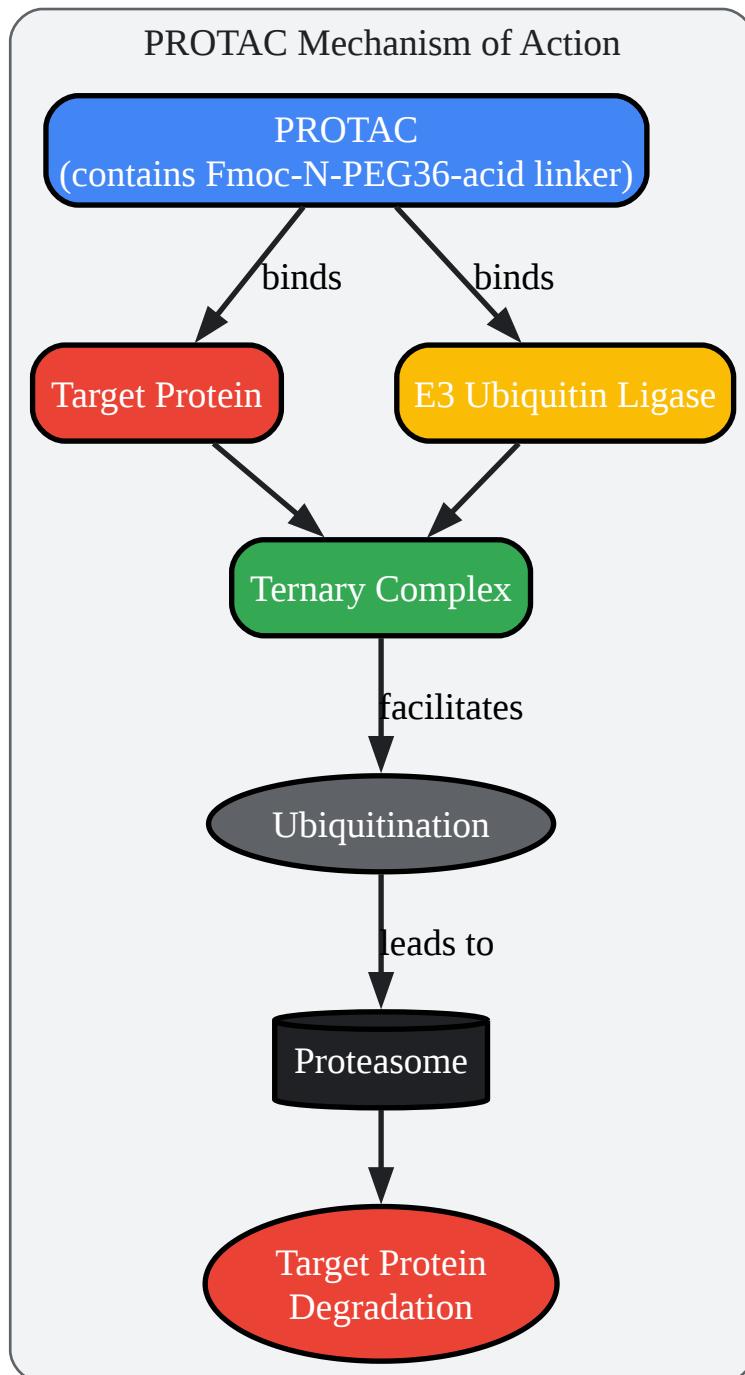
Methodology:

- Solvents: Test a range of common laboratory solvents, including water, PBS, DMSO, DMF, and dichloromethane.
- Procedure:
 - Add a known amount of the compound (e.g., 1 mg) to a vial.
 - Add a small volume of the solvent (e.g., 100 μ L) and vortex.
 - Observe for complete dissolution.
 - If not fully dissolved, incrementally add more solvent until dissolution is achieved or a maximum volume is reached.
 - Express solubility as an approximate concentration (e.g., mg/mL).

Visualizing Experimental Workflows and Applications

To better illustrate the processes and applications related to Fmoc-N-amido-PEG36-acid, the following diagrams are provided.



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